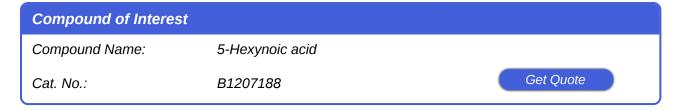


A Technical Guide to the Physical Properties of 5-Hexynoic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **5-Hexynoic acid** (CAS: 53293-00-8), with a particular focus on its boiling point. **5-Hexynoic acid** is a valuable building block in organic synthesis, recognized for its terminal alkyne and carboxylic acid functional groups.[1] These features make it a versatile reagent in the development of complex molecules, including pharmaceuticals and specialty polymers.[1][2] A thorough understanding of its physical properties is essential for its effective handling, application in chemical reactions, and process scale-up.

Quantitative Physical Properties

The physical characteristics of **5-Hexynoic acid** have been determined through various analytical methods. The data presented below is compiled from publicly available literature and supplier specifications.

Table 1: Summary of Physical and Chemical Properties of 5-Hexynoic Acid



Property	Value	Source(s)
Boiling Point	224-225 °C (at atmospheric pressure)	[3][4][5]
105 °C (at 15 mmHg)	[4]	
93-94 °C (at 1 mmHg)		_
Density	1.016 g/mL (at 25 °C)	[3][4][5][6]
Refractive Index	n20/D 1.449	[3][4][5]
Molecular Formula	C ₆ H ₈ O ₂	[2][7][8]
Molecular Weight	112.13 g/mol	[2][4][7]
Appearance	Colorless to light yellow liquid	[2][3]
Solubility	Miscible with water	[1][3][9]
Flash Point	110 °C (230 °F) - closed cup	

Experimental Protocol: Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid.[10] For a pure substance, this is a characteristic physical constant. The following outlines a general experimental methodology for determining the boiling point of a liquid compound like **5-Hexynoic acid** at atmospheric pressure.

Objective: To determine the boiling point of a liquid sample by measuring the temperature at which the liquid and vapor phases are in equilibrium.

Materials:

- Small test tube or reaction vial
- Heating apparatus (e.g., hot plate with a water or oil bath)
- Calibrated thermometer or temperature probe
- Boiling chips or a capillary tube (sealed at one end)



Clamps and stand to secure the apparatus

Procedure:

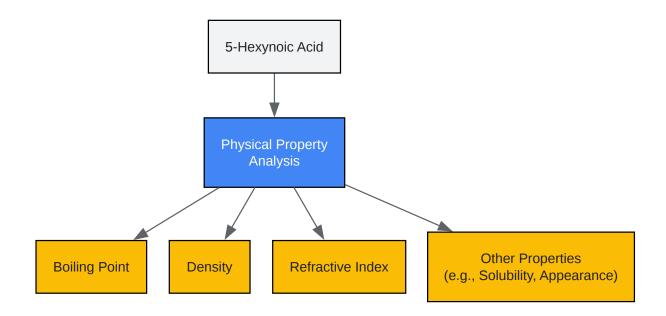
- Sample Preparation: Place a small volume (1-2 mL) of 5-Hexynoic acid into the test tube.
 Add a few boiling chips to ensure smooth boiling and prevent bumping.
- Apparatus Setup:
 - Immerse the test tube in a beaker containing a suitable heating fluid (water or silicone oil).
 The liquid level in the bath should be above the level of the 5-Hexynoic acid in the test tube.[10]
 - Suspend a thermometer in the test tube, ensuring the bulb is positioned just above the surface of the liquid. This placement allows for the measurement of the vapor temperature as the liquid boils.
 - Secure the entire assembly using clamps and a stand.
- Heating and Observation:
 - Gradually heat the water or oil bath with the hot plate.
 - Monitor the sample for the onset of boiling. As the liquid heats, its vapor pressure increases.
 - When the liquid begins to boil, a steady stream of vapor will rise and surround the thermometer bulb. The temperature reading will increase and then stabilize.
- Data Recording:
 - The boiling point is the constant temperature observed on the thermometer while the liquid is actively boiling and vapor is condensing on the thermometer bulb.[10]
 - Record this stable temperature as the observed boiling point. It is crucial to note the atmospheric pressure at the time of the experiment, as boiling point is pressuredependent.



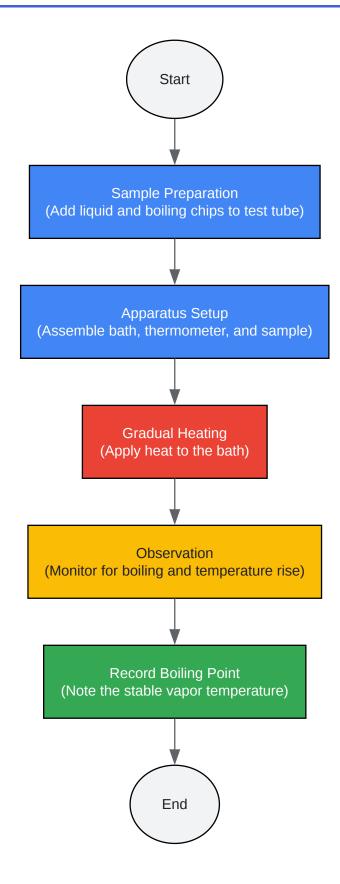
Visualizations: Logical and Experimental Workflows

Diagrams are provided below to illustrate the logical relationship in physical property determination and a typical workflow for a boiling point experiment.









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